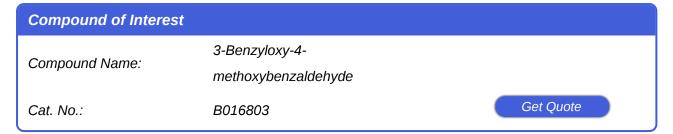


# Technical Guide: 3-Benzyloxy-4methoxybenzaldehyde

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CAS Number: 6346-05-0

### **Abstract**

This technical guide provides a comprehensive overview of **3-Benzyloxy-4-methoxybenzaldehyde**, a key intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. This document details its physicochemical properties, spectroscopic data, a detailed experimental protocol for its synthesis, and its established applications. The information is intended for researchers, chemists, and professionals in the field of drug discovery and development.

### Introduction

**3-Benzyloxy-4-methoxybenzaldehyde**, also known as O-benzyl isovanillin, is an aromatic aldehyde that serves as a crucial building block in the synthesis of complex organic molecules. Its structure, featuring a protected hydroxyl group in the form of a benzyl ether, makes it a valuable precursor for compounds where selective functionalization of the aromatic ring is required. Notably, it has been utilized in the total synthesis of bioactive alkaloids and imaging agents, highlighting its significance in medicinal chemistry.[1][2]

## Physicochemical and Spectroscopic Data



The properties of **3-Benzyloxy-4-methoxybenzaldehyde** are summarized below. Data has been compiled from various suppliers and chemical databases.[1][3][4]

**Table 1: General Properties** 

Property	Value	Reference
CAS Number	6346-05-0	[1][3]
Molecular Formula	C15H14O3	[1][3]
Molecular Weight	242.27 g/mol	[1][4]
Appearance	White to pale yellow solid/powder	[1][5]
Melting Point	61-64 °C (lit.)	[1][2]
Purity	≥97% (GC)	[5][6]
IUPAC Name	4-methoxy-3- (phenylmethoxy)benzaldehyde	[4]
Synonyms	O-Benzylisovanillin, Isovanillin benzyl ether	[4]

**Table 2: Spectroscopic Data** 



Spectroscopy	Data Highlights	
<sup>1</sup> H NMR	$(400 \text{ MHz}, \text{ DMSO-d}_6)$ δ: 9.98 (s, 1H, CHO), 7.51 (d, J = 6.2 Hz, 2H, Ar-H), 7.41 (s, 1H, Ar-H), 7.30 – 7.25 (m, 1H, Ar-H), 3.82 (s, 3H, OCH <sub>3</sub> )	
<sup>13</sup> C NMR	(101 MHz, DMSO-d <sub>6</sub> ) δ: 159.5, 151.1, 136.0, 134.9, 130.3, 129.2, 129.0, 126.2, 121.0, 55.1	
Mass Spec (GC-MS)	Major fragments (m/z): 91 (base peak), 242 (M+), 65	
FT-IR (ATR)	Key peaks (cm <sup>-1</sup> ): ~1680 (C=O, aldehyde), ~1580, 1510 (C=C, aromatic), ~1260, 1130 (C-O, ether)	
UV-VIS	Provides information on the electronic transitions within the molecule.	

Note: NMR peak assignments are based on typical chemical shifts and may vary slightly based on solvent and experimental conditions.

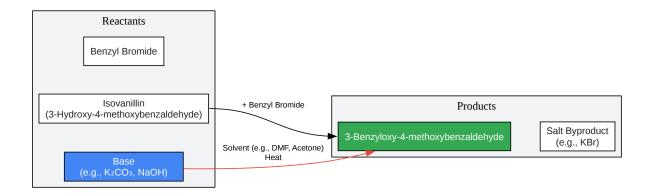
# **Synthesis Protocol**

The most common and efficient synthesis of **3-Benzyloxy-4-methoxybenzaldehyde** is achieved via the Williamson ether synthesis, starting from isovanillin (3-hydroxy-4-methoxybenzaldehyde) and benzyl bromide.

### **Reaction Pathway**

The synthesis involves the deprotonation of the phenolic hydroxyl group of isovanillin by a base, followed by nucleophilic substitution  $(S_n 2)$  by the resulting phenoxide on benzyl bromide.





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Caption: Synthetic pathway for **3-Benzyloxy-4-methoxybenzaldehyde**.

## **Experimental Procedure**

This protocol is adapted from established procedures for similar O-alkylation reactions.

#### Materials:

- Isovanillin (1 equivalent)
- Benzyl bromide (1.1 equivalents)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), anhydrous (1.5 equivalents)
- N,N-Dimethylformamide (DMF) or Acetone
- · Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)







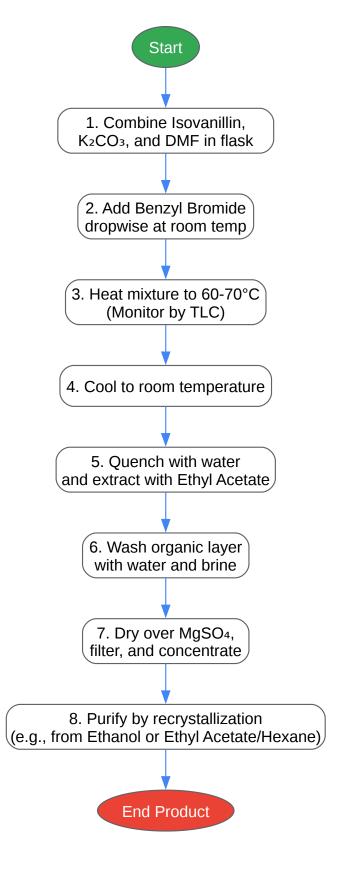
• Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

### Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Workflow:





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Caption: Experimental workflow for the synthesis of the target compound.



### Step-by-Step Protocol:

- Setup: To a dry round-bottom flask equipped with a magnetic stir bar, add isovanillin (1 eq.) and anhydrous potassium carbonate (1.5 eq.).
- Solvent Addition: Add a suitable volume of dry DMF or acetone to the flask to dissolve/suspend the reactants.
- Reagent Addition: While stirring at room temperature, add benzyl bromide (1.1 eq.) dropwise to the mixture.
- Reaction: Heat the reaction mixture to 60-70 °C and maintain for 4-6 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material (isovanillin) is consumed.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Pour the mixture into a beaker containing cold water.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract three times with ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with water and then with brine to remove residual DMF and salts.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol or ethyl acetate/hexane) to yield 3-Benzyloxy-4-methoxybenzaldehyde as a white to off-white crystalline solid.

# **Applications in Drug Development**

**3-Benzyloxy-4-methoxybenzaldehyde** is a valuable intermediate in the synthesis of various pharmaceutical targets. Its utility stems from the benzyl protecting group, which can be selectively removed under mild hydrogenolysis conditions to reveal a free phenol.



- Alkaloid Synthesis: It has been used as a key starting material in the total synthesis of the alkaloid (-)-galipeine.[1]
- VMAT2 Imaging Agents: The compound was employed in the synthesis of (+)-9-benzyloxy-α-dihydrotetrabenazine, an important intermediate for developing imaging agents for the vesicular monoamine transporter 2 (VMAT2), which is implicated in neurological disorders.[1]
  [2]

### Safety and Handling

- **3-Benzyloxy-4-methoxybenzaldehyde** is classified as an irritant. It may cause skin, eye, and respiratory irritation.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat. Use a dust mask or work in a well-ventilated fume hood.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. It is classified as a combustible solid.[1][2]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Disclaimer: This guide is for informational purposes only. All laboratory work should be conducted by trained professionals with appropriate safety measures in place.

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